

# Physicochemical characteristics of dodecyl oleate

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## Compound of Interest

Compound Name: Lauryl Oleate

Cat. No.: B7823689

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An In-depth Technical Guide to the Physicochemical Characteristics of Dodecyl Oleate

## Introduction

Dodecyl oleate (CAS Registry Number: 3687-45-4), the ester of dodecyl alcohol and oleic acid, is a versatile oleochemical with significant applications in the pharmaceutical, cosmetic, and industrial sectors. Its unique physicochemical properties, such as its liquid nature at room temperature, low viscosity, and excellent solubility characteristics, make it a valuable component in various formulations. In the pharmaceutical industry, it is particularly noted for its role as an excipient in topical and transdermal drug delivery systems, where it functions as an emollient, solvent, and penetration enhancer. This guide provides a comprehensive overview of the core physicochemical characteristics of dodecyl oleate, detailed experimental protocols for their determination, and insights into its mechanism of action in drug delivery.

## Physicochemical Properties

The functional performance of dodecyl oleate is intrinsically linked to its physicochemical properties. These properties are summarized below, with quantitative data presented in tabular format for clarity.

## General and Physical Properties

Dodecyl oleate is a clear, colorless to slightly yellowish oily liquid. Its fundamental properties are detailed in Table 1.

Table 1: General and Physical Properties of Dodecyl Oleate

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C30H58O2  |
| Molecular Weight  | 450.78 g/mol  |
| Physical State    | Liquid at room temperature  |
| Density           | 0.86 g/cm <sup>3</sup> (at 20 °C)   |
| Refractive Index  | 1.455 - 1.457 (at 20 °C)  |
| Viscosity         | Approximately 23 mPa·s (at 20 °C)   |
| Boiling Point     | > 250 °C  |
| Melting Point     | 1 °C  |
| Solubility        | Soluble in ethanol, ether, and other organic solvents; Insoluble in water |

## Chemical Properties

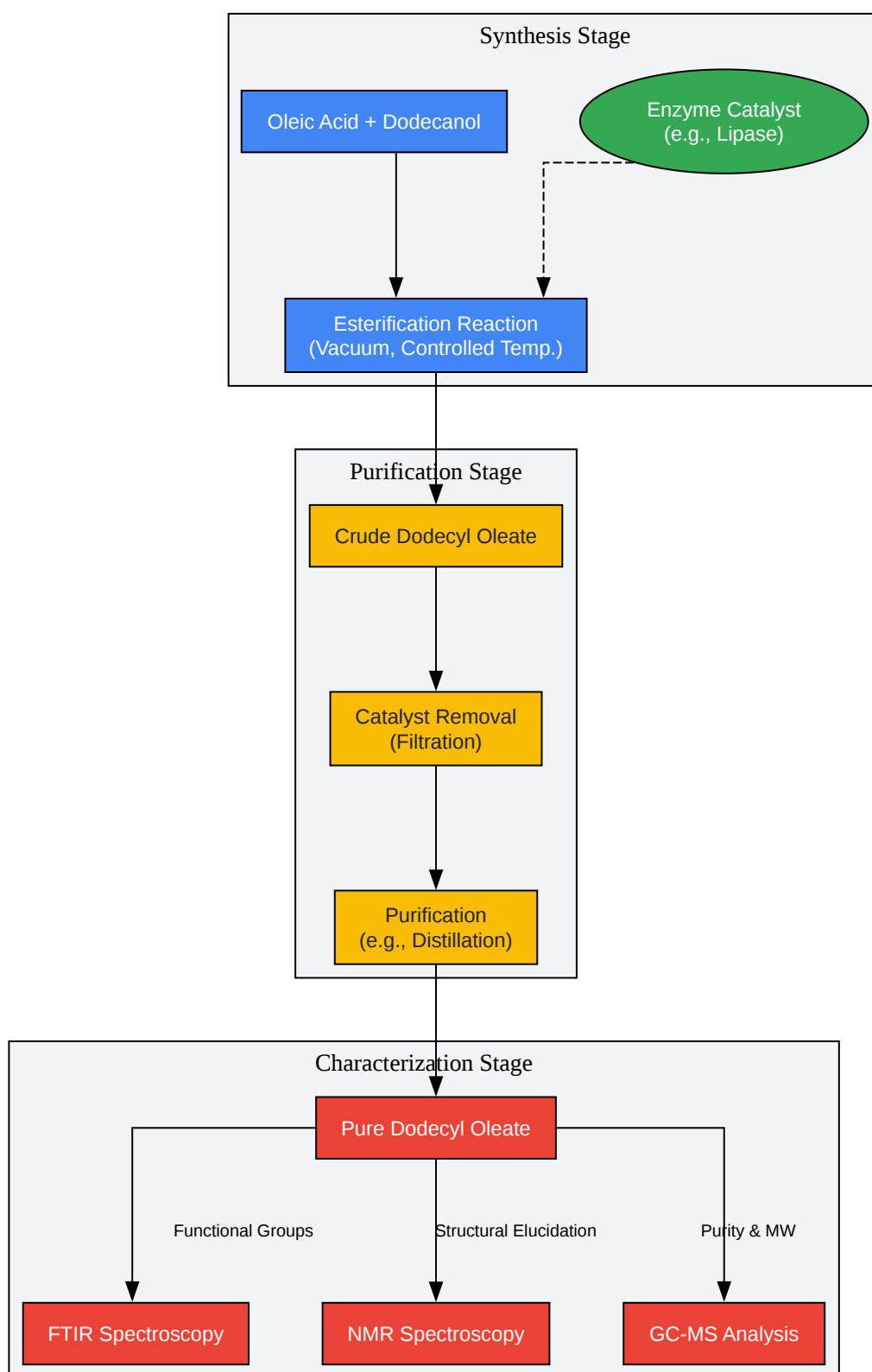
The chemical properties of dodecyl oleate are important for determining its stability and compatibility in formulations. Key chemical identifiers are presented in Table 2.

Table 2: Chemical Properties and Quality Parameters of Dodecyl Oleate

| Property             | Value                          |
|----------------------|--------------------------------|
| Acid Value           | < 1.0 mg KOH/g                 |
| Saponification Value | 120 - 135 mg KOH/g             |
| Iodine Value         | 65 - 75 g I <sub>2</sub> /100g |
| Hydroxyl Value       | < 5.0 mg KOH/g                 |

## Synthesis and Characterization Workflow

Dodecyl oleate is typically synthesized via the esterification of oleic acid with dodecanol. The process can be catalyzed chemically or enzymatically. A general workflow for its synthesis and subsequent characterization is outlined below.



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Caption: Workflow for the synthesis and characterization of dodecyl oleate.

## Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of dodecyl oleate.

### Determination of Density

The density of dodecyl oleate can be determined using a pycnometer or a digital density meter.

- Protocol (Pycnometer Method):
  - The empty pycnometer is cleaned, dried, and weighed (W1).
  - The pycnometer is filled with distilled water and placed in a thermostat at 20 °C. The weight is recorded (W2).
  - The pycnometer is emptied, dried, and filled with the dodecyl oleate sample.
  - It is again placed in the thermostat at 20 °C, and the weight is recorded (W3).
  - The density ( $\rho$ ) is calculated using the formula:  $\rho_{\text{sample}} = [(W3 - W1) / (W2 - W1)] * \rho_{\text{water}}$ .

### Determination of Viscosity

A rotational viscometer (e.g., Brookfield type) is commonly used to measure the dynamic viscosity.

- Protocol:
  - The viscometer is calibrated according to the manufacturer's instructions.
  - The dodecyl oleate sample is placed in the sample holder, ensuring it is free of air bubbles.
  - The sample is allowed to equilibrate to the desired temperature (e.g., 20 °C).
  - A suitable spindle is selected and immersed into the sample to the marked level.

- The spindle is rotated at a constant speed, and the torque reading is recorded once it stabilizes.
- The viscosity in mPa·s is calculated from the torque reading using the instrument's calibration constants.

## Determination of Acid Value

The acid value represents the amount of free fatty acids present and is determined by titration.

- Protocol:
  - A known weight of the dodecyl oleate sample is dissolved in a neutralized solvent mixture (e.g., ethanol/ether).
  - A few drops of phenolphthalein indicator are added.
  - The solution is titrated with a standardized potassium hydroxide (KOH) solution until a persistent pink color is observed.
  - The acid value is calculated in mg KOH/g of the sample.

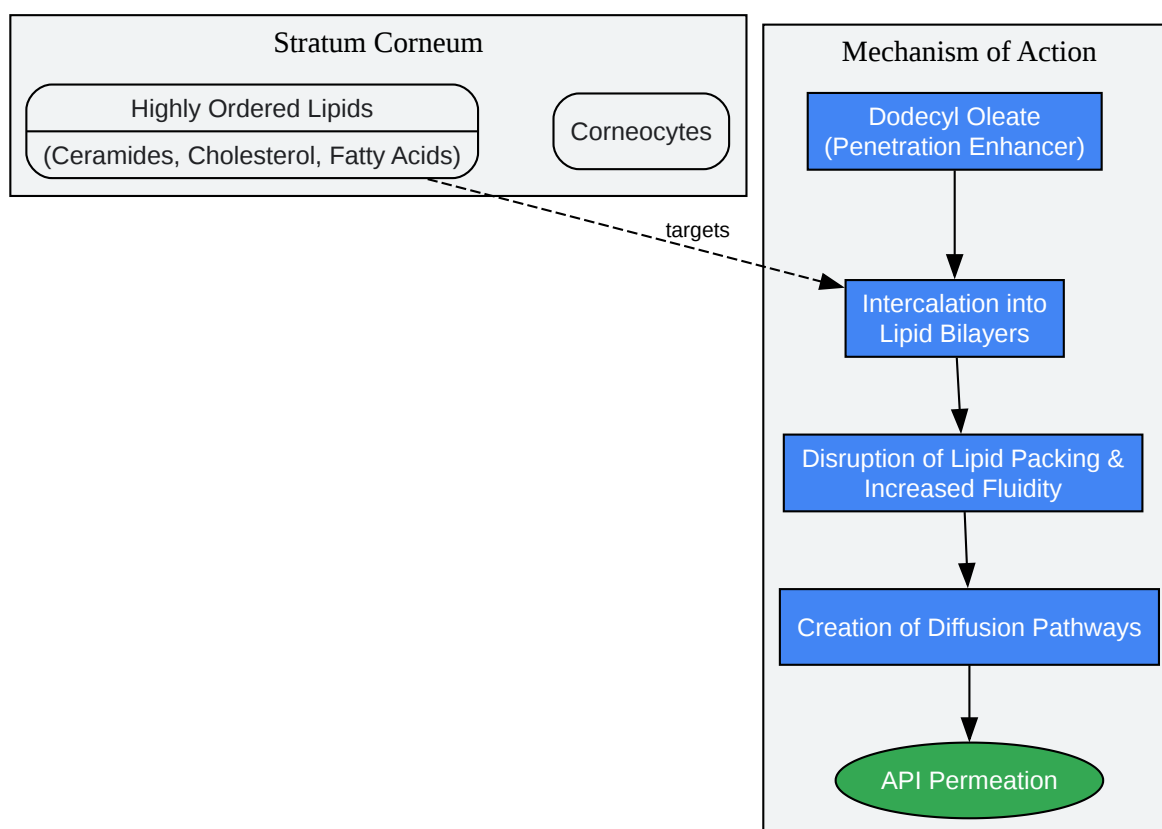
## Spectroscopic Characterization

- Fourier-Transform Infrared (FTIR) Spectroscopy: An FTIR spectrum is recorded to identify the functional groups. Key expected peaks for dodecyl oleate include a strong C=O stretching vibration for the ester group (around  $1740\text{ cm}^{-1}$ ) and C-H stretching vibrations for the alkyl chains.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used for structural confirmation. The spectra will show characteristic signals for the protons and carbons in the oleoyl and dodecyl chains, confirming the ester structure.

## Mechanism as a Skin Penetration Enhancer

Dodecyl oleate is widely used in topical formulations to enhance the permeation of active pharmaceutical ingredients (APIs) through the skin. Its mechanism of action primarily involves

the disruption of the highly ordered lipid structure of the stratum corneum, the outermost layer of the skin.



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Caption: Mechanism of dodecyl oleate as a skin penetration enhancer.

The lipophilic nature of dodecyl oleate allows it to intercalate into the lipid bilayers of the stratum corneum. This integration disrupts the tight packing of the endogenous lipids (ceramides, cholesterol, and fatty acids), leading to an increase in the fluidity of the lipid matrix. This transient and reversible disorganization creates pathways, or "pores," within the stratum corneum, which reduces its barrier function and facilitates the diffusion of the API into the deeper layers of the skin.

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